

Spectroscopic Profile of 2,4-Bis(dimethylamino)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Bis(dimethylamino)pyrimidine

CAS No.: 1076-94-4

Cat. No.: B085451

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Introduction

2,4-Bis(dimethylamino)pyrimidine is a substituted pyrimidine derivative with potential applications in medicinal chemistry and materials science. The pyrimidine core is a fundamental heterocyclic scaffold found in nucleic acids and numerous pharmacologically active compounds. The introduction of two dimethylamino groups at the 2 and 4 positions significantly influences the molecule's electronic properties, basicity, and potential as a ligand or synthetic building block. Accurate structural elucidation and characterization are paramount for its application in research and development. This technical guide provides an in-depth analysis of the spectroscopic data of **2,4-Bis(dimethylamino)pyrimidine**, covering Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Molecular Structure and Spectroscopic Correlation

The structural features of **2,4-Bis(dimethylamino)pyrimidine** directly correlate with its spectroscopic signatures. Understanding these relationships is key to interpreting the data

presented in the following sections.

Figure 1: Molecular structure of **2,4-Bis(dimethylamino)pyrimidine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2,4-Bis(dimethylamino)pyrimidine**, both ^1H and ^{13}C NMR provide distinct signals that can be assigned to specific atoms within the structure.

^1H NMR Spectroscopy

The proton NMR spectrum of **2,4-Bis(dimethylamino)pyrimidine** is expected to show three distinct signals corresponding to the aromatic protons on the pyrimidine ring and the methyl protons of the two dimethylamino groups.

Table 1: Predicted ^1H NMR Data for **2,4-Bis(dimethylamino)pyrimidine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.8 - 8.0	Doublet	1H	H6
~6.0 - 6.2	Doublet	1H	H5
~3.1 - 3.3	Singlet	12H	2 x N(CH ₃) ₂

Note: Predicted chemical shifts are based on analogous structures and may vary depending on the solvent and experimental conditions.

The downfield chemical shift of the H6 proton is attributed to the deshielding effect of the adjacent nitrogen atoms in the pyrimidine ring. The H5 proton appears at a more upfield position. The twelve protons of the two equivalent dimethylamino groups are expected to appear as a single, sharp singlet due to free rotation around the C-N bonds.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. For **2,4-Bis(dimethylamino)pyrimidine**, five distinct carbon signals are anticipated.

Table 2: Predicted ^{13}C NMR Data for **2,4-Bis(dimethylamino)pyrimidine**

Chemical Shift (δ , ppm)	Assignment
~163	C2
~161	C4
~158	C6
~95	C5
~37	$\text{N}(\text{CH}_3)_2$

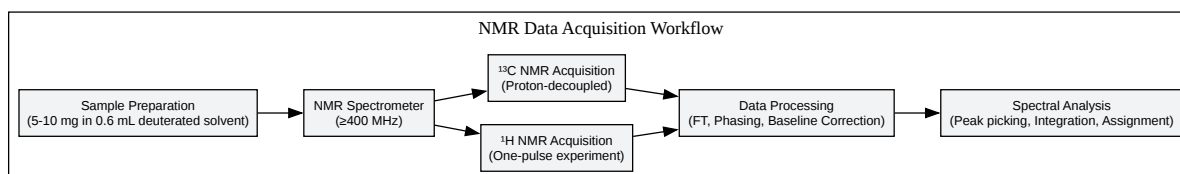
Note: Predicted chemical shifts are based on analogous structures and may vary depending on the solvent and experimental conditions.

The carbons C2 and C4, directly attached to the electron-donating dimethylamino groups, are expected to be significantly deshielded and appear at the downfield end of the spectrum. The C6 carbon also experiences deshielding from the adjacent ring nitrogen. The C5 carbon, situated between two carbon atoms, is expected to be the most upfield of the aromatic carbons. The carbon atoms of the methyl groups will appear as a single resonance in the aliphatic region.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2,4-Bis(dimethylamino)pyrimidine** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^1H NMR Acquisition:
 - Tune and match the probe for the ^1H frequency.
 - Acquire a standard one-pulse ^1H spectrum.

- Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans.
- ¹³C NMR Acquisition:
 - Tune and match the probe for the ¹³C frequency.
 - Acquire a proton-decoupled ¹³C spectrum.
 - Typical parameters: spectral width of 200-250 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (typically several hundred to thousands).
- Data Processing: Process the acquired Free Induction Decays (FIDs) with an appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).



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Figure 2: A generalized workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrations of chemical bonds.

Table 3: Expected IR Absorption Bands for **2,4-Bis(dimethylamino)pyrimidine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3100-3000	C-H stretch	Aromatic C-H
2950-2850	C-H stretch	Aliphatic C-H (CH ₃)
1600-1550	C=N stretch	Pyrimidine ring
1500-1400	C=C stretch	Pyrimidine ring
1350-1250	C-N stretch	Aryl-N and Alkyl-N

The IR spectrum will be characterized by aromatic C-H stretching vibrations above 3000 cm⁻¹, and aliphatic C-H stretching vibrations from the methyl groups below 3000 cm⁻¹. The characteristic C=N and C=C stretching vibrations of the pyrimidine ring will appear in the 1600-1400 cm⁻¹ region. The C-N stretching vibrations of the dimethylamino groups will be observable in the fingerprint region.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the sample in the beam path and record the sample spectrum.

- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software automatically subtracts the background spectrum from the sample spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern, which can aid in structural elucidation.

For **2,4-Bis(dimethylamino)pyrimidine** ($C_8H_{14}N_4$), the expected exact mass is 166.1218 g/mol .

Expected Fragmentation Pattern:

Under electron ionization (EI), the molecular ion peak (M^+) at m/z 166 should be observed. Common fragmentation pathways would involve the loss of methyl groups (CH_3 , mass = 15) and dimethylamino groups ($N(CH_3)_2$, mass = 44), as well as fragmentation of the pyrimidine ring.

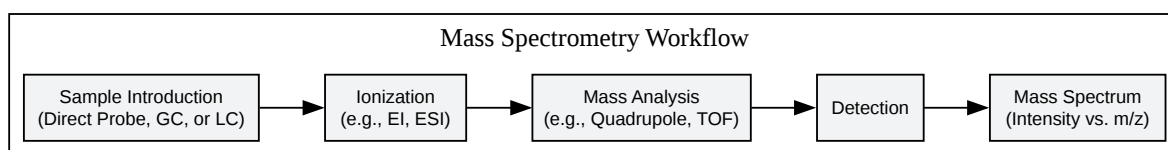
Table 4: Expected Key Fragments in the Mass Spectrum of **2,4-Bis(dimethylamino)pyrimidine**

m/z	Possible Fragment
166	$[M]^+$
151	$[M - CH_3]^+$
122	$[M - N(CH_3)_2]^+$

Experimental Protocol for MS Data Acquisition

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a suitable method, such as direct insertion probe (for solids) or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).

- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is common for volatile compounds and provides extensive fragmentation. Electrospray Ionization (ESI) is a softer ionization technique often used in LC-MS that typically produces the protonated molecular ion $[M+H]^+$.
- Mass Analysis: The ions are separated based on their m/z ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .



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Figure 3: A simplified workflow for mass spectrometry analysis.

Conclusion

The comprehensive spectroscopic analysis using NMR, IR, and MS provides a detailed and unambiguous structural confirmation of **2,4-Bis(dimethylamino)pyrimidine**. The presented data and protocols serve as a valuable resource for researchers and scientists working with this compound, enabling its confident identification and facilitating its use in various scientific endeavors. The synergy of these analytical techniques offers a complete picture of the molecular architecture, which is essential for advancing research in drug development and materials science.

References

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